

Personal protective equipment for handling 2-Iodo-5-(m-tolyl)oxazole

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Compound of Interest

Compound Name: 2-Iodo-5-(m-tolyl)oxazole

Cat. No.: B15328960

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Essential Safety and Handling Guide for 2-Iodo-5-(m-tolyl)oxazole

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **2-Iodo-5-(m-tolyl)oxazole**. The following procedures are based on best practices for handling similar chemical compounds, given the absence of a specific Safety Data Sheet (SDS) for this particular substance. It is imperative to handle this compound with caution in a well-ventilated laboratory setting.

Hazard Assessment and Personal Protective Equipment (PPE)

While specific quantitative data for **2-Iodo-5-(m-tolyl)oxazole** is not available, related iodo- and oxazole-containing compounds exhibit hazards including acute oral toxicity, skin irritation, serious eye irritation, and respiratory tract irritation.^{[1][2]} Therefore, a comprehensive approach to personal protection is mandatory.

Recommended Personal Protective Equipment (PPE):

- **Eye and Face Protection:** Chemical safety goggles that meet ANSI standard Z87.1-2003 are required at all times.^[3] For operations with a higher risk of splashing, a face shield should be worn in addition to safety goggles.^{[3][4]}

- **Hand Protection:** Chemically resistant gloves are essential. Nitrile or neoprene gloves are preferred for incidental contact.[5] For extended contact or handling of significant quantities, consider double-gloving or using gloves with higher chemical resistance.[4][5] Always inspect gloves before use and replace them immediately if contaminated or damaged.[6]
- **Body Protection:** A flame-resistant lab coat is required.[3][5] For procedures with a high risk of splashing, a chemical-resistant apron over the lab coat is recommended.[5] Ensure clothing covers all exposed skin, including long pants and closed-toe shoes.[3][6]
- **Respiratory Protection:** All handling of **2-Iodo-5-(m-tolyl)oxazole** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[3] If dusts are generated, respiratory protection may be required. Respirators should only be used as part of a comprehensive respiratory protection program.[5]

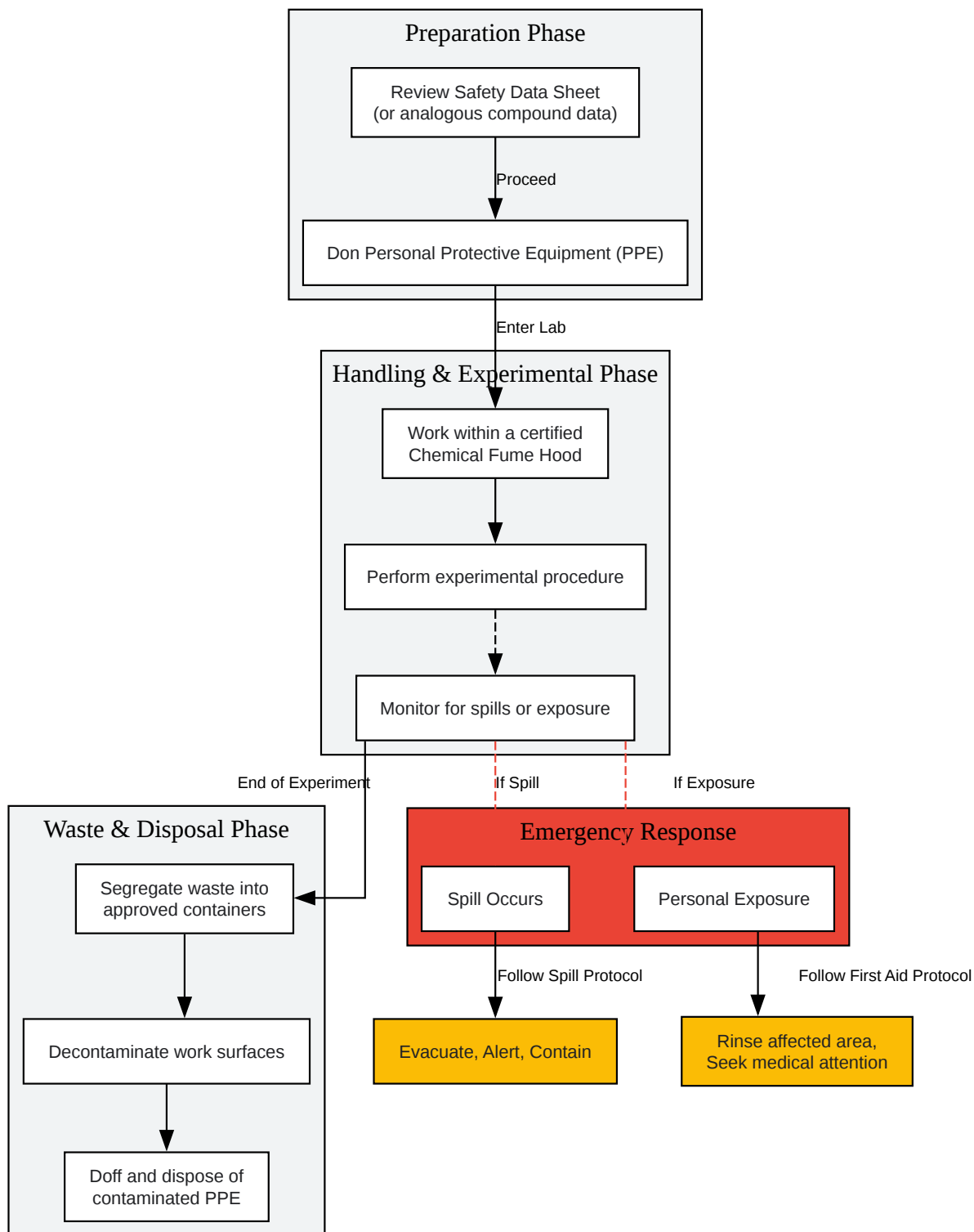
Quantitative Data for Structurally Similar Compounds

The following table summarizes key hazard information for compounds with structural similarities to **2-Iodo-5-(m-tolyl)oxazole**. This data should be used as a conservative guide for risk assessment.

Hazard Classification	GHS Category	Precautionary Statement	Source
Acute toxicity, oral	Category 4	H302: Harmful if swallowed	[1][2]
Skin corrosion/irritation	Category 2	H315: Causes skin irritation	[1][2][7]
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation	[1][2][7]
Specific target organ toxicity, single exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation	[1][2][7]
Long-term (chronic) aquatic hazard	Category 4	H413: May cause long lasting harmful effects to aquatic life	

Experimental Workflow and Safety Protocols

The following diagram outlines the standard operational workflow for handling **2-Iodo-5-(m-tolyl)oxazole**, emphasizing critical safety checkpoints.



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